

An In-depth Technical Guide to 1,4-Dichlorobenzene-d4

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Compound of Interest

Compound Name: 1,4-Dichlorobenzene-d4

Cat. No.: B151393

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Introduction

1,4-Dichlorobenzene-d4 (DCB-d4) is the deuterated analog of 1,4-dichlorobenzene, a compound widely used as a chemical intermediate, deodorizer, and fumigant. In the scientific community, particularly in analytical and environmental chemistry, DCB-d4 serves as a crucial internal standard for the quantification of volatile and semi-volatile organic compounds by gas chromatography-mass spectrometry (GC-MS).^{[1][2]} Its chemical similarity to a range of analytes, coupled with its distinct mass due to the presence of deuterium, allows for accurate correction of variations in sample preparation and instrument response. This technical guide provides a comprehensive overview of the structure, properties, synthesis, and analysis of **1,4-Dichlorobenzene-d4**.

Chemical Structure and Properties

1,4-Dichlorobenzene-d4 consists of a benzene ring where the four hydrogen atoms have been replaced by deuterium, and two chlorine atoms are substituted at the para positions.

Chemical Identifiers:

- IUPAC Name: 1,4-dichloro-2,3,5,6-tetradeuteriobenzene^[3]
- CAS Number: 3855-82-1^[4]

- Molecular Formula: $C_6D_4Cl_2$ [\[4\]](#)
- Synonyms: Tetradeutero-1,4-dichlorobenzene[\[4\]](#)

A summary of the key physicochemical properties of **1,4-Dichlorobenzene-d4** is presented in the table below.

| Property | Value | Source |
|------------------|--------------------------------|---|
| Molecular Weight | 151.03 g/mol | [4] |
| Exact Mass | 151.027 g/mol | [5] |
| Melting Point | 52-54 °C | [6] [7] |
| Boiling Point | 173 °C | [6] [7] |
| Density | 1.274 g/mL at 25 °C | [7] |
| Appearance | Colorless hygroscopic crystals | [3] |
| Isotopic Purity | Typically ≥ 98 atom % D | [7] |

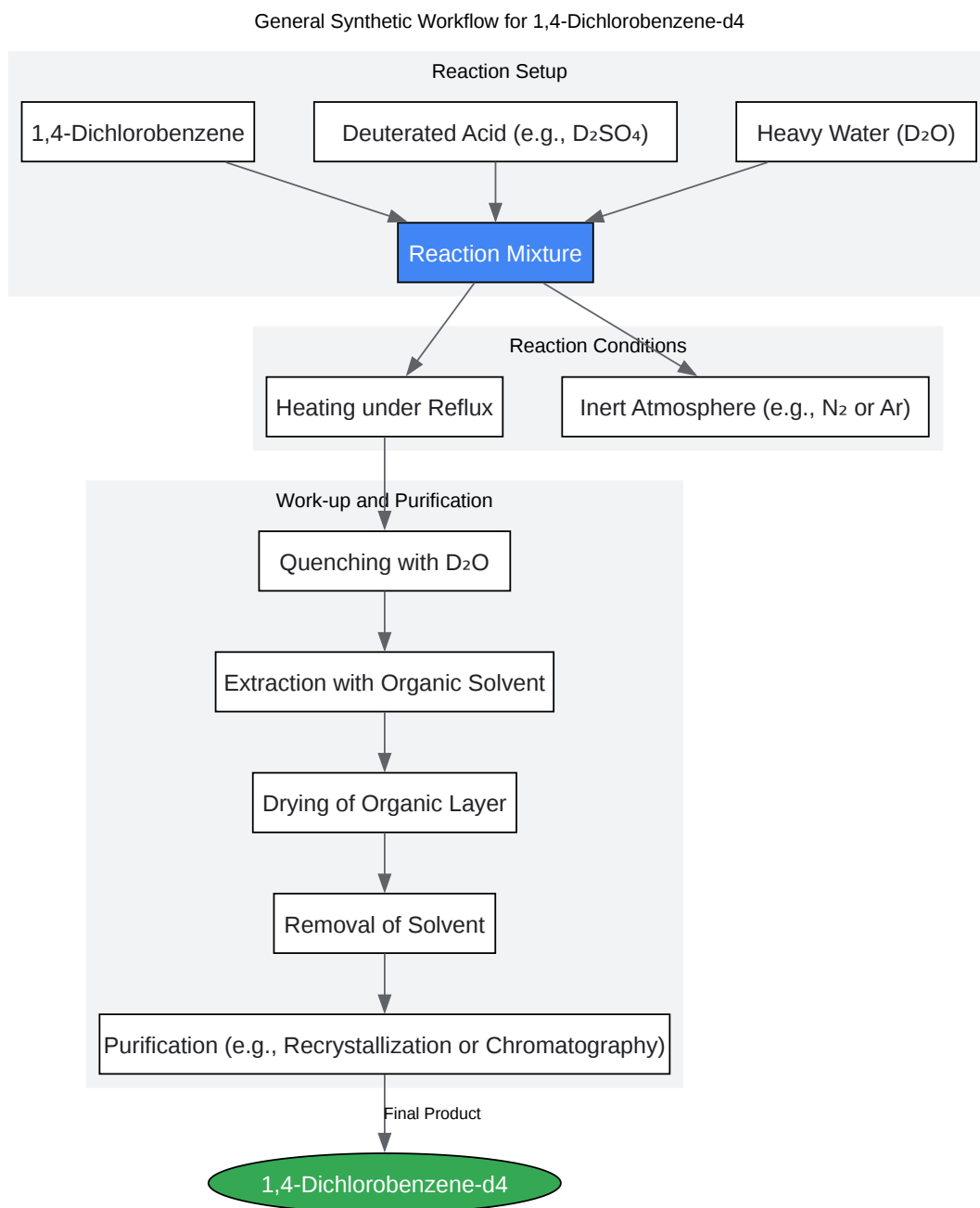
Synthesis of 1,4-Dichlorobenzene-d4

The synthesis of deuterated aromatic compounds like **1,4-Dichlorobenzene-d4** generally involves hydrogen-deuterium (H-D) exchange reactions. While a specific detailed protocol for the synthesis of **1,4-Dichlorobenzene-d4** is not readily available in the public domain, the general approach involves treating the non-deuterated 1,4-dichlorobenzene with a deuterium source under conditions that facilitate the exchange of aromatic protons.

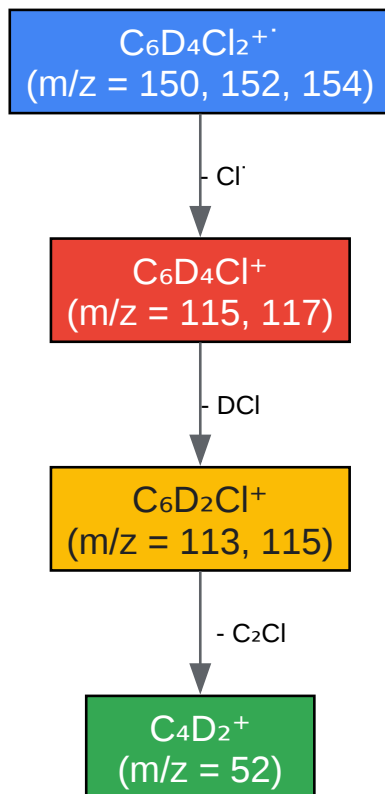
General Synthetic Approach:

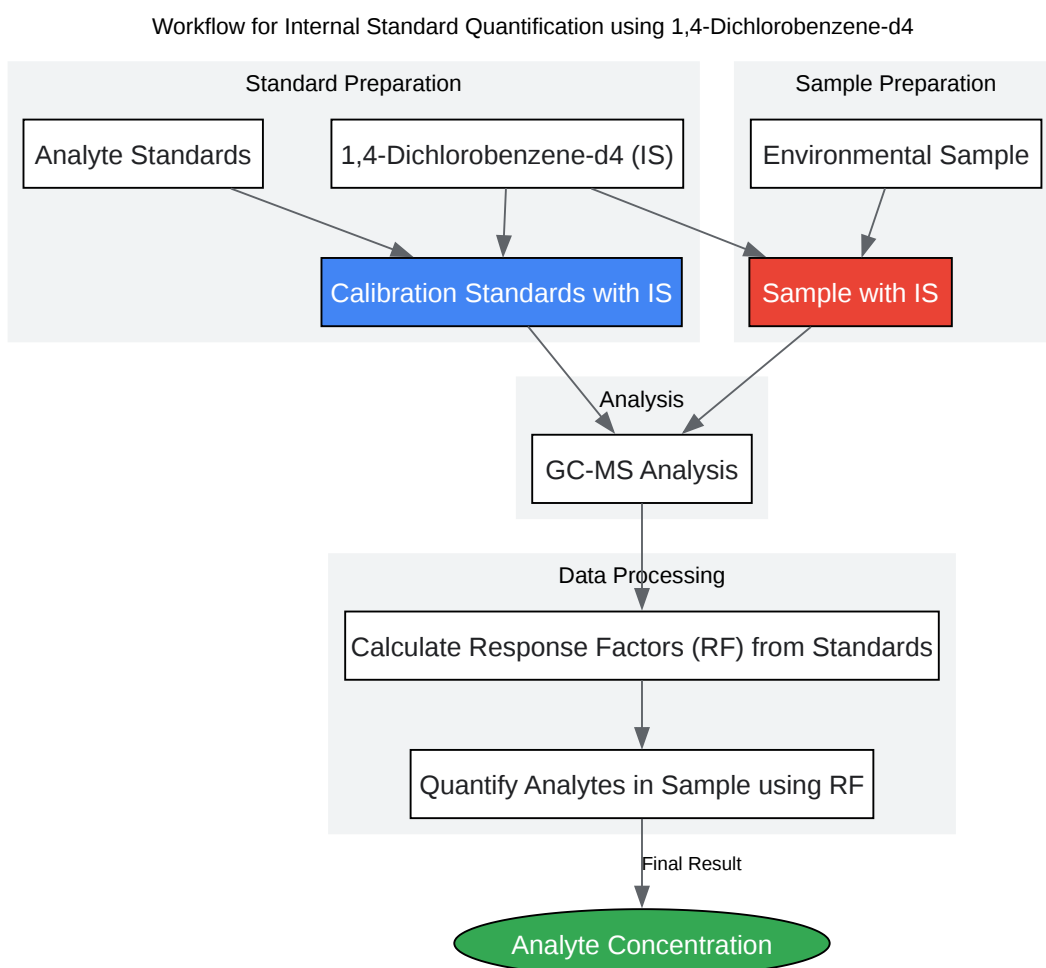
A common method for the deuteration of aromatic compounds is through an acid-catalyzed H-D exchange reaction.[\[8\]](#) This typically involves heating the aromatic compound with a deuterated acid, such as deuterated sulfuric acid (D_2SO_4) or deuterated trifluoroacetic acid (CF_3COOD), often in the presence of a deuterium source like heavy water (D_2O).[\[8\]](#)[\[9\]](#) Transition metal catalysts can also be employed to facilitate the exchange at lower temperatures and pressures.[\[10\]](#)

A potential synthetic workflow is outlined below:



Mass Spectrometry Fragmentation Pathway of 1,4-Dichlorobenzene-d4





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